

# Essential Safety and Operational Guide for Handling Avadomide Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Avadomide Hydrochloride

Cat. No.: B605696

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **Avadomide Hydrochloride** (also known as CC-122 Hydrochloride). It includes operational procedures and disposal plans to ensure the safety of laboratory personnel and the environment. Adherence to these guidelines is critical when working with this potent cytotoxic and immunomodulatory agent.

## Quantitative Data Summary

While specific preclinical toxicity data such as LD50 and a formal Occupational Exposure Limit (OEL) are not publicly available for **Avadomide Hydrochloride**, the following table summarizes key quantitative information derived from safety data sheets and clinical trial results. The lack of a formal OEL necessitates handling **Avadomide Hydrochloride** with the highest level of precaution, similar to other potent cytotoxic compounds.

Property	Value
Molecular Weight	322.75 g/mol
CAS Number	1398053-45-6
Hazard Classifications	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)[1]
Storage Temperature	Powder: -20°C; In solvent: -80°C[1]
Maximum Tolerated Dose (MTD) in Humans	A maximum tolerated dose of 3.0 mg and a non-tolerated dose of 3.5 mg have been established in a clinical trial setting.[2] It is important to note that the MTD in a clinical setting is for therapeutic use and not an occupational safety limit. Neutropenia is a common dose-limiting toxicity observed in clinical trials.[1][2][3]

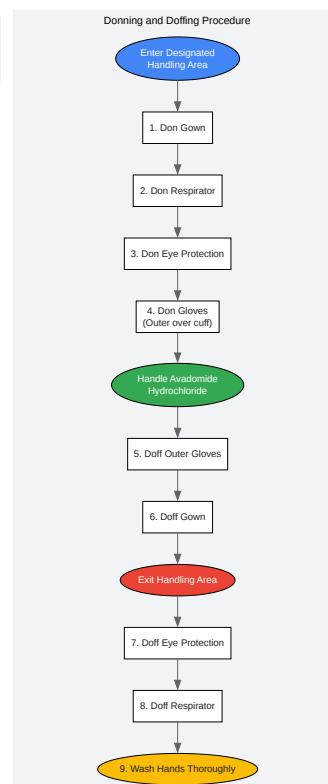
## Personal Protective Equipment (PPE)

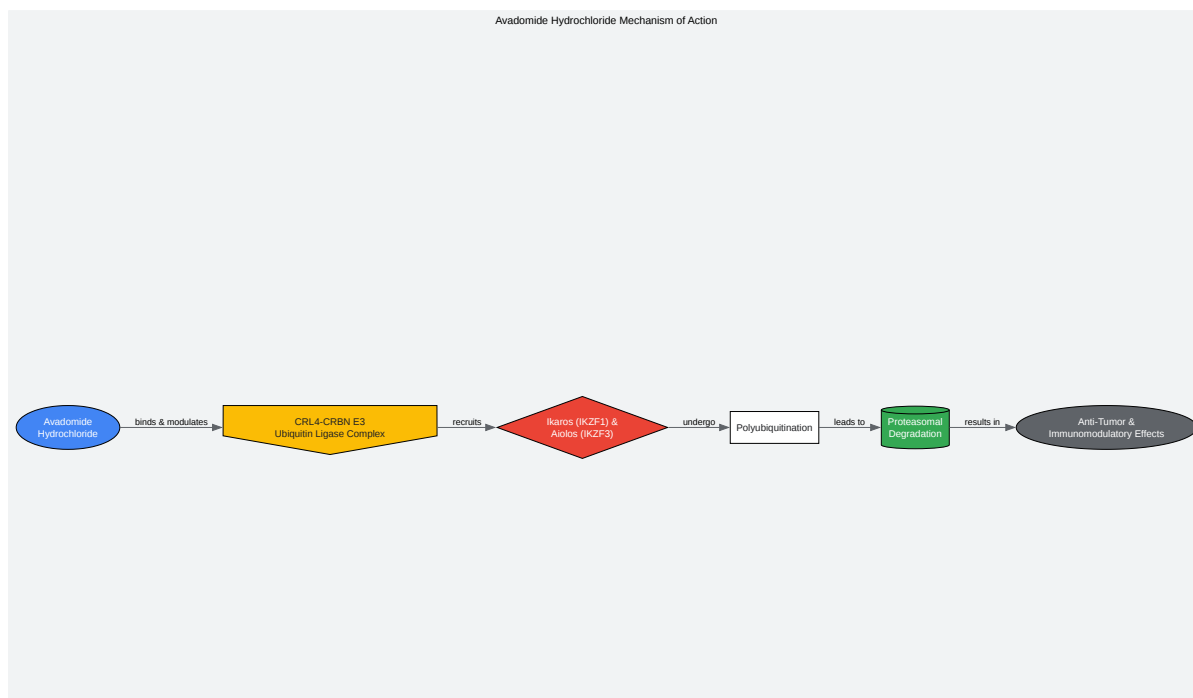
Due to its cytotoxic nature, a comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, or ingestion.

### Required PPE

- **Gloves:** Double gloving with chemotherapy-rated nitrile gloves is required. Change gloves immediately if contaminated or every 30-60 minutes during continuous handling.
- **Gown:** A disposable, solid-front, back-closing gown made of a low-permeability fabric (e.g., polyethylene-coated polypropylene) should be worn. Cuffs should be tucked under the outer glove.
- **Eye and Face Protection:** ANSI-rated safety goggles or a full-face shield must be worn to protect against splashes.
- **Respiratory Protection:** When handling the powder form outside of a containment device, a NIOSH-approved respirator (e.g., N95 or higher) is necessary to prevent inhalation.[1]

- Shoe Covers: Disposable shoe covers should be worn in areas where **Avadomide Hydrochloride** is handled.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Avadomide monotherapy in relapsed/refractory DLBCL: safety, efficacy, and a predictive gene classifier - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A First-in-Human Study of Novel Cereblon Modulator Avadomide (CC-122) in Advanced Malignancies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Phase Ib study of avadomide (CC-122) in combination with rituximab in patients with relapsed/refractory diffuse large B-cell lymphoma and follicular lymphoma - PMC

[pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Avadomide Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605696#personal-protective-equipment-for-handling-avadomide-hydrochloride]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)